

Phthalimide: A Technical Overview for Scientific Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Phthalimide*

Cat. No.: *B116566*

[Get Quote](#)

Introduction

Phthalimide is a bicyclic non-aromatic nitrogen heterocycle derived from phthalic anhydride.^[1] This white, sublimable solid is a crucial reagent in organic synthesis, primarily serving as a masked source of ammonia for the preparation of primary amines.^[1] Its utility extends to the synthesis of various biologically active compounds and industrial polymers. This document provides a comprehensive guide to the fundamental properties, synthesis, and key reactions of **phthalimide** for researchers, scientists, and professionals in drug development.

Physicochemical Properties

A summary of the key quantitative data for **phthalimide** is presented in the table below.

Property	Value	References
CAS Number	85-41-6	^[1]
Molecular Formula	C ₈ H ₅ NO ₂	^[1]
Molecular Weight	147.13 g/mol	
Melting Point	232–235 °C	
Acidity (pKa)	8.3	^[1]

Experimental Protocols

Detailed methodologies for the synthesis of **phthalimide** and its subsequent use in the Gabriel synthesis of primary amines are outlined below.

Synthesis of Phthalimide from Phthalic Anhydride and Aqueous Ammonia

This procedure outlines the direct synthesis of **phthalimide** from phthalic anhydride and concentrated aqueous ammonia.

Materials:

- Phthalic anhydride (3.4 moles)
- 28% Aqueous ammonia (6.6 moles)

Procedure:

- In a 5-liter round-bottomed Pyrex flask, combine 500 g (3.4 moles) of phthalic anhydride with 400 g (444 cc, 6.6 moles) of 28% aqueous ammonia.[\[2\]](#)
- Fit the flask with an air condenser (minimum 10 mm diameter).
- Slowly heat the flask with a direct flame until the mixture reaches a state of quiet fusion at approximately 300°C.[\[2\]](#) It is advisable to occasionally shake the flask during heating. Any material that sublimes into the condenser should be pushed back down with a glass rod.[\[2\]](#)
- Once the reaction is complete, pour the hot mixture into a crock and cover it with paper to prevent sublimation during cooling.[\[2\]](#)
- The resulting solid product is practically pure **phthalimide** and can be used without further purification. The yield is typically between 470–480 g (95–97% of the theoretical amount).[\[2\]](#)

The Gabriel Synthesis of Primary Amines

The Gabriel synthesis is a classic and reliable method for preparing primary amines from primary alkyl halides, avoiding the over-alkylation often seen with direct alkylation of ammonia.

[3][4][5] The process involves the N-alkylation of potassium **phthalimide** followed by hydrolysis or hydrazinolysis to release the primary amine.[3][6]

Part 1: Preparation of Potassium **Phthalimide**

Materials:

- **Phthalimide**
- Potassium hydroxide (KOH)

- Ethanol

Procedure:

- Dissolve **phthalimide** in a suitable solvent.
- Add a solution of potassium hydroxide to the **phthalimide** solution until the mixture becomes basic.[6]
- Cool the solution to induce the precipitation of a white solid, which is potassium **phthalimide**. [6]
- Filter the precipitate and dry it thoroughly.[6]

Part 2: N-Alkylation and Amine Liberation

Materials:

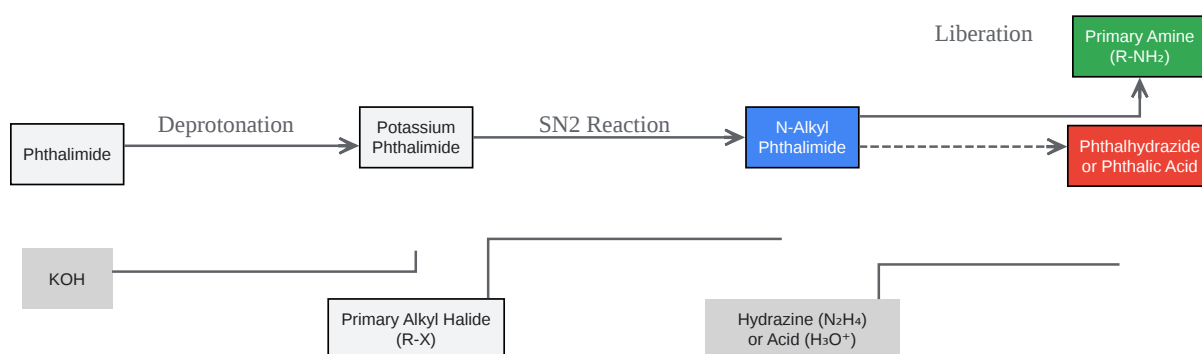
- Potassium **phthalimide**
- Primary alkyl halide
- Ethanol
- Hydrazine (N_2H_4) or a strong acid (e.g., H_3O^+)

Procedure:

- Dissolve the dried potassium **phthalimide** in ethanol.
- Add the primary alkyl halide to the ethanolic solution of potassium **phthalimide**.^[6] This reaction proceeds via an SN2 mechanism to form the N-alkyl **phthalimide**.^[4]
- To liberate the primary amine, one of the following workup procedures can be used:
 - Hydrazinolysis (Ing–Manske procedure): Add hydrazine to the N-alkyl**phthalimide** solution. This reaction yields the primary amine and a precipitate of phthalhydrazide.^[5] This method is often preferred as it avoids harsh acidic or basic conditions.^{[4][5]}
 - Acidic Hydrolysis: Treat the N-alkyl**phthalimide** with a strong aqueous acid (e.g., HCl, H₂SO₄) and heat. This will produce the primary amine salt and phthalic acid.^[3] A subsequent neutralization step is required to obtain the free amine.

Visualizing the Gabriel Synthesis Pathway

The following diagram illustrates the key steps involved in the Gabriel synthesis of a primary amine.



[Click to download full resolution via product page](#)

Caption: Workflow of the Gabriel synthesis for primary amine production.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Phthalimide - Wikipedia [en.wikipedia.org]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. The Gabriel Synthesis - Chemistry Steps [chemistrysteps.com]
- 5. Gabriel synthesis - Wikipedia [en.wikipedia.org]
- 6. chemistnotes.com [chemistnotes.com]
- To cite this document: BenchChem. [Phthalimide: A Technical Overview for Scientific Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b116566#phthalimide-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com